

"3-(2-Chloro-5-nitrophenoxy)azetidine" chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2-Chloro-5-nitrophenoxy)azetidine

Cat. No.: B13589594

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Technical Guide: 3-(2-Chloro-5-nitrophenoxy)azetidine

Chemical Class: Functionalized Azetidine Ether Primary Application: Medicinal Chemistry Intermediate (GPCR Ligands, Kinase Inhibitors)

Executive Summary

3-(2-Chloro-5-nitrophenoxy)azetidine is a high-value pharmacophore scaffold characterized by a four-membered azetidine ring linked via an ether bridge to a substituted nitrobenzene core. It serves as a critical building block in the synthesis of bioactive small molecules, particularly for G-Protein Coupled Receptor (GPCR) modulators (e.g., S1P1 agonists) and kinase inhibitors.

The molecule's unique value lies in its dual-reactivity profile:

- The Azetidine Nitrogen: A secondary amine available for rapid diversification (acylation, alkylation, sulfonylation).

- The Nitro-Aryl Core: A "masked" aniline precursor (via reduction) with an ortho-chlorine substituent that provides steric control or a handle for transition-metal catalysis.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data	Notes
IUPAC Name	3-(2-Chloro-5-nitrophenoxy)azetidine	
Molecular Formula	C	
	H	
	ClN	
	O	
Molecular Weight	228.63 g/mol	
CAS Number	Not Assigned (Generic)	Closest analog: 1260771-07-0 (Phenyl variant)
Appearance	Pale yellow solid / oil	Depending on salt form (HCl vs Free Base)
Solubility	DMSO, DMF, Methanol, DCM	Low solubility in water (Free Base)
pKa (Calculated)	~9.5 (Azetidine NH)	Typical for secondary azetidines
LogP (Calculated)	1.62	Lipophilic enough for membrane permeability
H-Bond Donors	1 (NH)	
H-Bond Acceptors	4 (O, N, NO)	

Synthetic Methodology

The synthesis of **3-(2-Chloro-5-nitrophenoxy)azetidine** presents a regiochemical challenge due to the substitution pattern of the benzene ring. The nitro group is meta to the phenol ether linkage, rendering standard S

Ar (Nucleophilic Aromatic Substitution) inefficient for the initial coupling.

Recommended Route: The Mitsunobu Coupling The most reliable protocol utilizes a Mitsunobu reaction between N-protected 3-hydroxyazetidine and commercially available 2-chloro-5-nitrophenol.

Step-by-Step Protocol

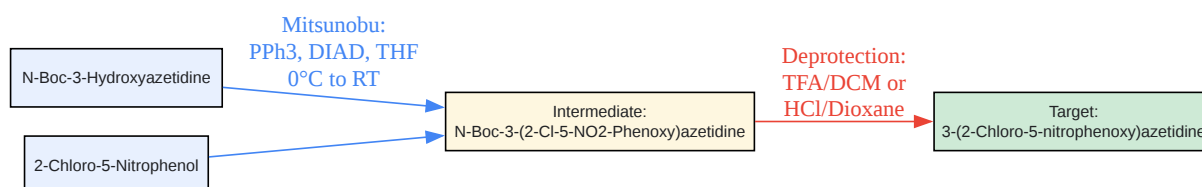
Phase 1: Ether Formation (Mitsunobu)

- Reagents: *tert*-Butyl 3-hydroxyazetidine-1-carboxylate (1.0 eq), 2-Chloro-5-nitrophenol (1.1 eq), Triphenylphosphine (PPh₃), 1.2 eq).
- Solvent: Anhydrous THF (0.1 M concentration).
- Procedure:
 - Dissolve reactants in THF under N₂ atmosphere.
 - Cool to 0°C.
 - Add Diisopropyl azodicarboxylate (DIAD) (1.2 eq) dropwise over 20 minutes.
 - Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
- Workup: Concentrate in vacuo. Purify via flash column chromatography (Hexanes/EtOAc) to isolate the N-Boc protected intermediate.

Phase 2: Deprotection

- Reagents: Trifluoroacetic acid (TFA) or 4M HCl in Dioxane.
- Solvent: Dichloromethane (DCM).
- Procedure:
 - Dissolve the N-Boc intermediate in DCM.
 - Add TFA (10–20 eq) at 0°C.
 - Stir at RT for 2 hours.
 - Concentrate to dryness.
- Isolation: The product is obtained as the TFA salt. For the free base, partition between DCM and saturated NaHCO₃, separate, dry over Na₂SO₄, and concentrate.

Synthetic Pathway Diagram



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Figure 1: Two-step synthesis via Mitsunobu coupling followed by acid-mediated deprotection.

Reactivity Profile & Functionalization

The **3-(2-Chloro-5-nitrophenoxy)azetidine** scaffold possesses three distinct vectors for chemical modification, making it a versatile intermediate.

A. Nitro Group Reduction (The "Masked" Aniline)

The nitro group at position 5 is easily reduced to an aniline, which is the primary entry point for expanding the molecule into larger drug-like scaffolds (e.g., via amide coupling or urea formation).

- Method: H

(1 atm) with Pd/C (10%) in MeOH/EtOH.

- Selectivity: The chlorine atom at position 2 is generally stable under mild hydrogenation conditions, but prolonged reaction or high pressure may lead to hydrodechlorination. Iron/Ammonium Chloride (Fe/NH

Cl) reduction is recommended if dechlorination is observed.

B. Azetidine Nitrogen (The Nucleophile)

The secondary amine is highly nucleophilic but sterically constrained.

- Reactions: Amide coupling (HATU/EDC), Reductive Amination (Aldehydes + NaBH(OAc)), Sulfonylation.
- Constraint: The 4-membered ring introduces ring strain (~26 kcal/mol). Avoid highly acidic conditions at high temperatures (>100°C) to prevent ring-opening hydrolysis.

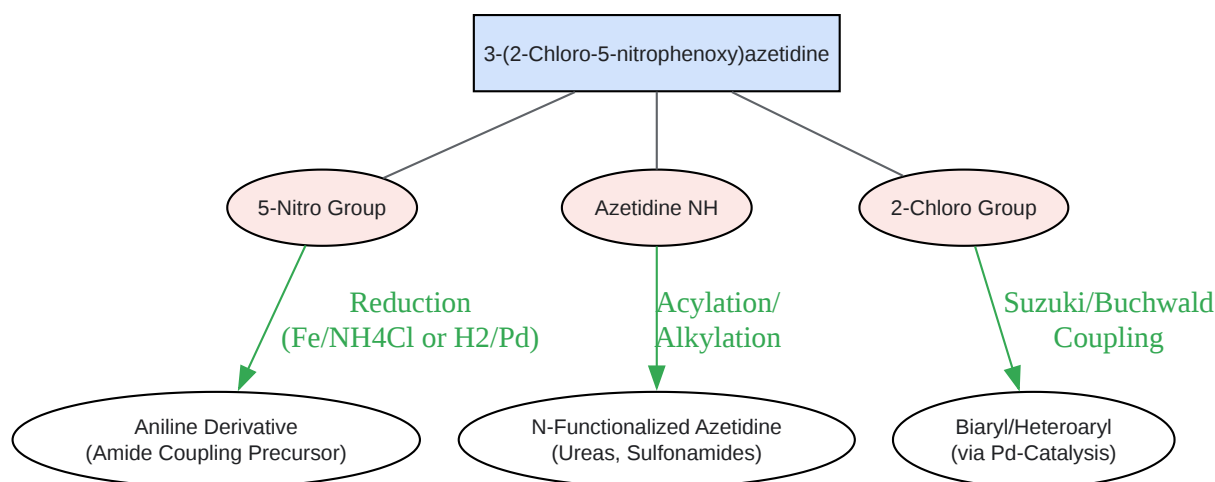
C. The Ortho-Chlorine (The Electrophile)

- Activation: The Chlorine atom is para to the Nitro group (1,4-relationship). This electronic arrangement activates the Chlorine towards S

Ar displacement by strong nucleophiles (e.g., thiols, amines), although the steric hindrance from the adjacent ether linkage mitigates this risk under mild conditions.

- Coupling: The Cl-C bond is suitable for Palladium-catalyzed Buchwald-Hartwig aminations or Suzuki couplings, allowing the introduction of biaryl systems.

Reactivity Map



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Figure 2: Functionalization vectors for library synthesis and lead optimization.

Applications in Drug Discovery

This scaffold is frequently utilized in the design of GPCR modulators, specifically for the Sphingosine-1-Phosphate (S1P) receptor family.

- Conformational Restriction: The azetidine ring acts as a rigidified linker, reducing the entropic penalty of binding compared to flexible propyl-amine chains.
- Metabolic Stability: The ether linkage is generally resistant to P450 metabolism, while the chlorine atom blocks metabolic oxidation at the ortho position of the aromatic ring.
- Lipophilicity Tuning: The chloro-nitro substitution increases the logP, aiding in blood-brain barrier (BBB) penetration for CNS targets.

Case Study Context: Similar 3-phenoxyazetidine motifs are found in next-generation S1P1 agonists (e.g., analogs of Siponimod or Ozanimod), where the azetidine amine interacts with the critical glutamic acid residue (Glu121) in the receptor binding pocket.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye). Potential sensitizer.
- Stability: Stable at room temperature. Store under inert atmosphere (Argon/Nitrogen) to prevent amine oxidation.
- Energetics: As a nitro-aromatic compound, bulk quantities should be assessed for thermal stability (DSC) before scale-up, although the molecular weight suggests low explosive potential compared to polynitro compounds.

References

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- To cite this document: BenchChem. ["3-(2-Chloro-5-nitrophenoxy)azetidine" chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13589594/docs#3-2-chloro-5-nitrophenoxy-azetidine-chemical-properties\]](https://www.benchchem.com/product/b13589594/docs#3-2-chloro-5-nitrophenoxy-azetidine-chemical-properties)

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